

physicochemical properties of 3,5-dimethylfluorobenzene

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Compound of Interest

Compound Name: 3,5-dimethylfluorobenzene

Cat. No.: B041435

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An In-depth Technical Guide on the Physicochemical Properties of 3,5-Dimethylfluorobenzene

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is paramount for their application in synthesis and as potential scaffolds in medicinal chemistry. This document provides a comprehensive overview of the core physicochemical properties of **3,5-dimethylfluorobenzene**, also known as 5-fluoro-m-xylene.

Core Physicochemical Properties

3,5-Dimethylfluorobenzene is a colorless liquid with a characteristic aromatic odor.^[1] It is an organic compound that is generally insoluble in water but soluble in many organic solvents.^[1] The presence of a fluorine atom and two methyl groups on the benzene ring influences its chemical reactivity and physical properties.^[1]

Quantitative Physicochemical Data

The key physicochemical parameters for **3,5-dimethylfluorobenzene** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₉ F[1][2][3]
Molecular Weight	124.16 g/mol [1][3]
CAS Number	461-97-2[2][4][5]
Appearance	Colorless liquid[1]
Odor	Aromatic[1]
Melting Point	-54 °C[1]
Boiling Point	145 - 152 °C at 760 mmHg[1][2]
Density	0.96 g/cm ³ [1]
Flash Point	32.8 - 35 °C[1][2]
Vapor Pressure	1.6 hPa at 20 °C[1]
Refractive Index	1.481[2]
Solubility	Insoluble in water; Soluble in many organic solvents[1]

Experimental Protocols

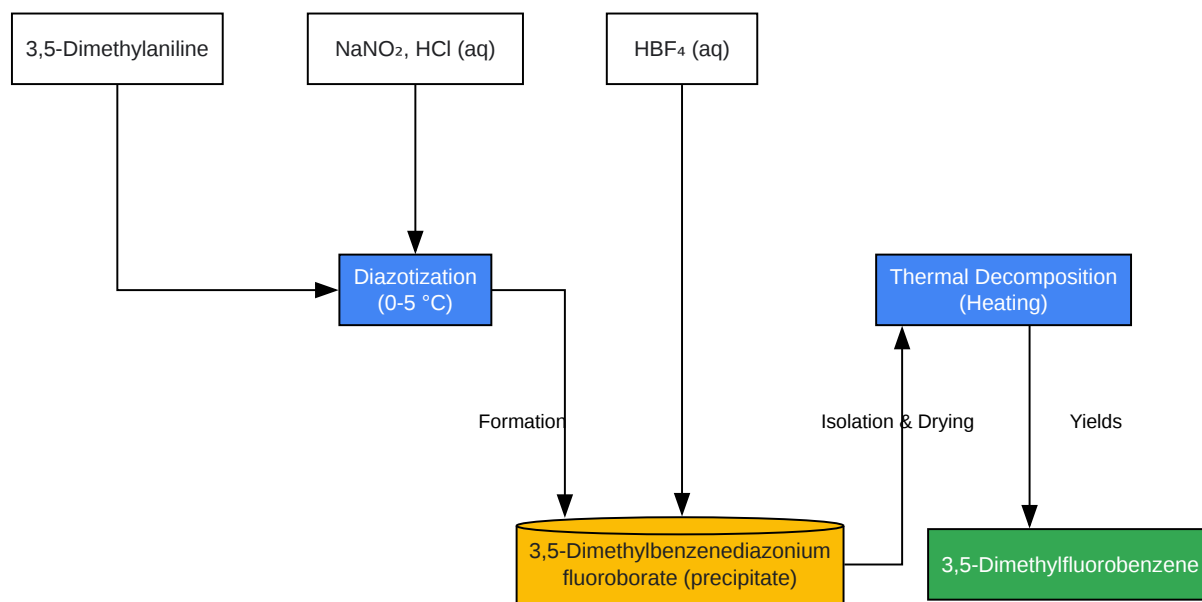
Synthesis of 3,5-Dimethylfluorobenzene via Diazotization-Fluorination

A common and effective method for the synthesis of **3,5-dimethylfluorobenzene** is the diazotization of 3,5-dimethylaniline, followed by a fluorination reaction, often referred to as the Balz-Schiemann reaction.[1]

Methodology:

- Diazotization:
 - 3,5-dimethylaniline is dissolved in an aqueous solution of a strong acid, such as hydrochloric acid, and cooled to a low temperature (typically 0-5 °C) in an ice bath.[1]

- A pre-cooled aqueous solution of sodium nitrite is added dropwise to the stirred solution of 3,5-dimethylaniline hydrochloride.^[1] The temperature must be carefully controlled to remain below 5 °C to prevent the decomposition of the resulting diazonium salt.
- The completion of the diazotization is monitored by testing for the presence of free nitrous acid using potassium iodide-starch paper.
- Formation and Isolation of Diazonium Fluoroborate:
 - An ice-cold solution of fluoboric acid (HBF₄) is then slowly added to the diazonium salt solution.^[6]
 - This results in the precipitation of the 3,5-dimethylbenzenediazonium fluoroborate salt, which is typically a crystalline solid.^[1]
 - The precipitate is collected by suction filtration and washed with cold water, followed by a cold organic solvent like methanol or diethyl ether to remove impurities.^[6]
- Thermal Decomposition:
 - The isolated and dried diazonium fluoroborate salt is then carefully heated (thermal decomposition).
 - The salt decomposes to yield **3,5-dimethylfluorobenzene**, nitrogen gas, and boron trifluoride.^[6]
 - The crude product is collected, often through distillation.
- Purification:
 - The crude **3,5-dimethylfluorobenzene** is purified by washing with a dilute base (e.g., sodium hydroxide solution) to remove any acidic impurities, followed by washing with water.^[6]
 - The organic layer is then dried over an anhydrous drying agent (e.g., magnesium sulfate) and purified by fractional distillation to yield the final product.^[6]



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Phone: (601) 213-4426
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